

# In Vitro Metabolism of Latanoprost to 15-Keto Latanoprost Acid: A Technical Guide

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## Compound of Interest

Compound Name: *15-Keto Latanoprost Acid*

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This technical guide provides a comprehensive overview of the in vitro metabolism of latanoprost, a prostaglandin F<sub>2α</sub> analogue widely used in the treatment of glaucoma and ocular hypertension. The primary focus is on the metabolic conversion of latanoprost to its active form, latanoprost acid, and the subsequent oxidation to **15-keto latanoprost acid**. This document details the enzymatic processes, experimental protocols for studying this metabolic pathway, quantitative data from relevant studies, and the associated signaling cascades.

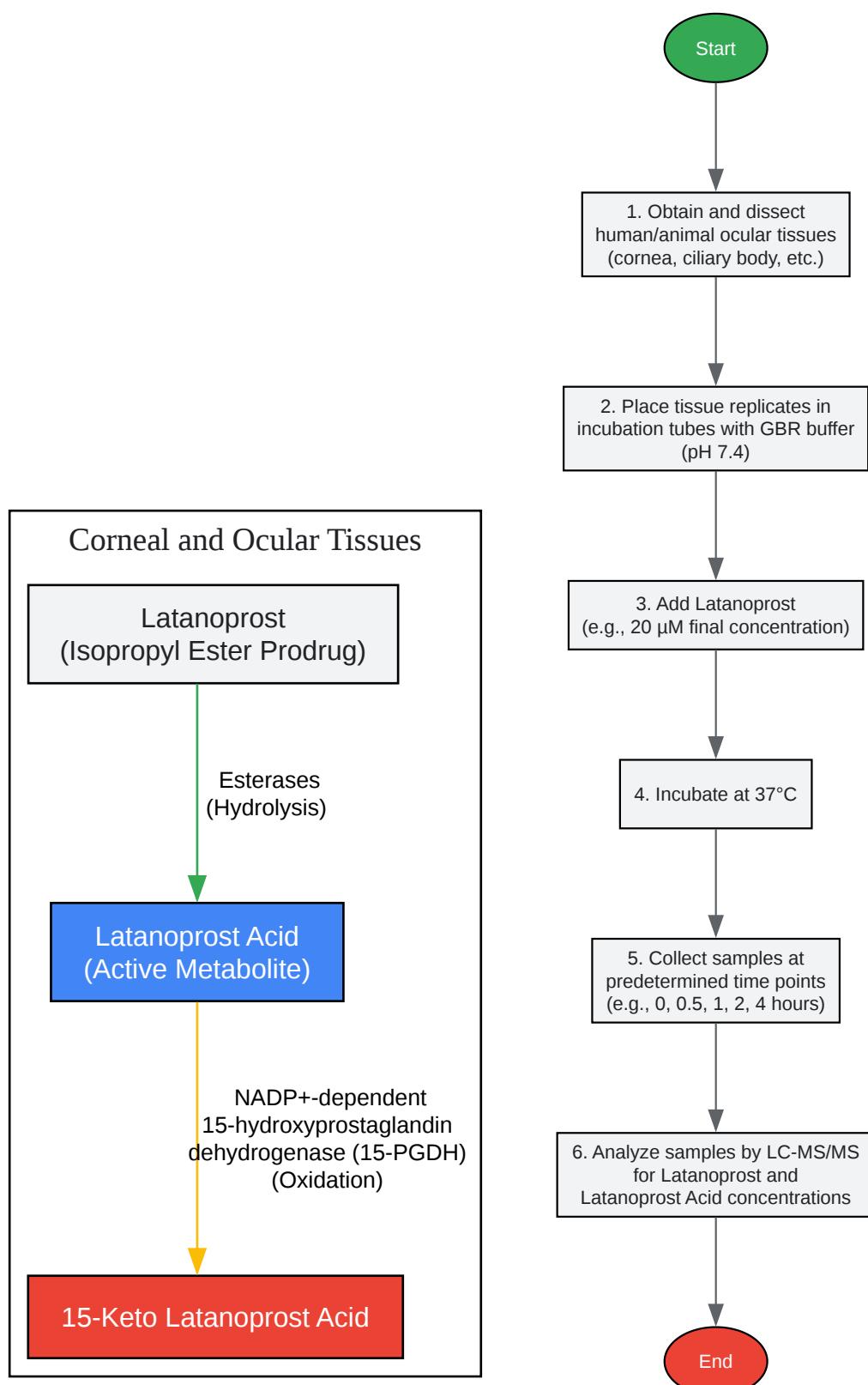
## Introduction

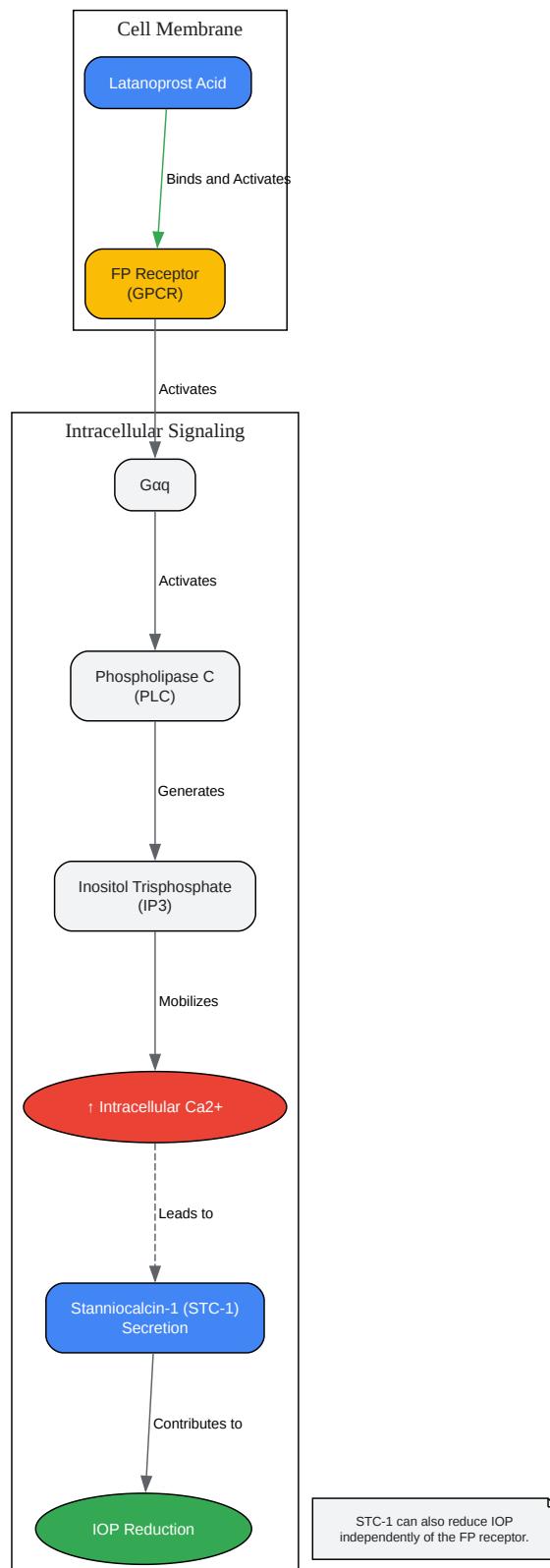
Latanoprost is an isopropyl ester prodrug that enhances its corneal penetration. Upon topical administration to the eye, it is rapidly hydrolyzed by esterases within the cornea and other ocular tissues to its biologically active form, latanoprost acid.[1][2] This active metabolite is a potent and selective agonist of the prostaglandin F (FP) receptor, and its binding initiates a signaling cascade that leads to a reduction in intraocular pressure (IOP).[3]

A key step in the ocular metabolism of latanoprost acid is the oxidation of the 15-hydroxyl group to form **15-keto latanoprost acid**. This reaction is catalyzed by the NADP<sup>+</sup>-dependent enzyme 15-hydroxyprostaglandin dehydrogenase (15-PGDH), which is expressed in ocular tissues, particularly in the corneal epithelium.[4] Understanding this metabolic pathway is crucial for elucidating the complete pharmacological profile of latanoprost and for the development of new prostaglandin analogues with improved therapeutic properties.

## Metabolic Pathway

The in vitro metabolism of latanoprost to **15-keto latanoprost acid** follows a two-step enzymatic process.



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